

A Technical Guide to Commercial Methyl Octanoate-d15 for Researchers

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Compound of Interest

Compound Name: Methyl Octanoate-d15

Cat. No.: B567904

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled compounds is indispensable for a variety of analytical applications. This guide provides an in-depth overview of commercially available **Methyl Octanoate-d15**, a deuterated analog of methyl octanoate, focusing on its technical specifications, potential suppliers, and its application as an internal standard in quantitative analysis.

Commercial Supplier Specifications

The selection of a suitable commercial supplier for **Methyl Octanoate-d15** is critical and should be based on key technical specifications that can impact experimental outcomes. Below is a summary of quantitative data from prominent suppliers.

Supplier	Product Number	CAS Number	Molecular Formula	Isotopic Enrichment	Chemical Purity	Available Quantities
C/D/N Isotopes, Inc.	D-7005	1219798-91-0	$\text{CD}_3(\text{CD}_2)_6\text{COOCH}_3$	98 atom % D[1]	Not specified	0.1 g, 0.25 g[1]
LGC Standards	TRC-M324491	1219798-91-0	$\text{C}_9\text{D}_{15}\text{H}_3\text{O}_2$ [2]	98 atom % D	min 98%	5 mg, 10 mg, 50 mg

Application in Quantitative Analysis: Use as an Internal Standard

Deuterated compounds like **Methyl Octanoate-d15** are frequently employed as internal standards in quantitative mass spectrometry-based analyses. Their chemical and physical properties are nearly identical to their non-deuterated counterparts, but their increased mass allows for clear differentiation in a mass spectrometer. This is crucial for correcting for sample loss during preparation and for variations in instrument performance, ensuring high-quality, reproducible data.

One of the primary applications is in the quantitative analysis of fatty acids in biological matrices using gas chromatography-mass spectrometry (GC-MS). While a specific protocol for **Methyl Octanoate-d15** is not readily available, a general and robust methodology for fatty acid analysis using a deuterated internal standard can be adapted.

Experimental Protocol: Quantitative Analysis of Fatty Acids by GC-MS using a Deuterated Internal Standard

This protocol, adapted from a general method for fatty acid analysis, outlines the key steps for using a deuterated fatty acid methyl ester like **Methyl Octanoate-d15** as an internal standard.

1. Sample Preparation and Lipid Extraction:

- To a known quantity of your biological sample (e.g., plasma, tissue homogenate, or cell culture), add a precise amount of **Methyl Octanoate-d15** solution of a known concentration.
- Perform a lipid extraction using a suitable solvent system, such as a 2:1 (v/v) mixture of chloroform and methanol.
- Vortex the mixture vigorously to ensure thorough mixing.
- Induce phase separation by adding a salt solution (e.g., 0.9% NaCl).
- Centrifuge the sample to pellet any solid debris and clearly separate the aqueous and organic layers.

- Carefully collect the lower organic phase, which contains the lipids and the internal standard, into a clean tube.
- Evaporate the solvent under a stream of nitrogen gas.

2. Derivatization to Fatty Acid Methyl Esters (FAMES):

- To the dried lipid extract, add a derivatization agent to convert the fatty acids into their more volatile methyl esters. A common and effective reagent is boron trifluoride in methanol (BF_3 -methanol).
- Heat the sample in a sealed vial at a controlled temperature (e.g., 100°C) for a specified time (e.g., 30 minutes) to allow the reaction to proceed to completion.
- After cooling, add water and a non-polar solvent like hexane to extract the newly formed FAMES.
- Vortex and then centrifuge to separate the phases.
- Collect the upper hexane layer containing the FAMES for GC-MS analysis.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A polar capillary column suitable for FAME analysis (e.g., a cyano-column).
 - Injector Temperature: Typically 250°C .
 - Oven Temperature Program: An initial temperature of around 100°C , held for a few minutes, followed by a ramp up to a final temperature of approximately 240°C . The exact program will need to be optimized for the specific column and analytes.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).

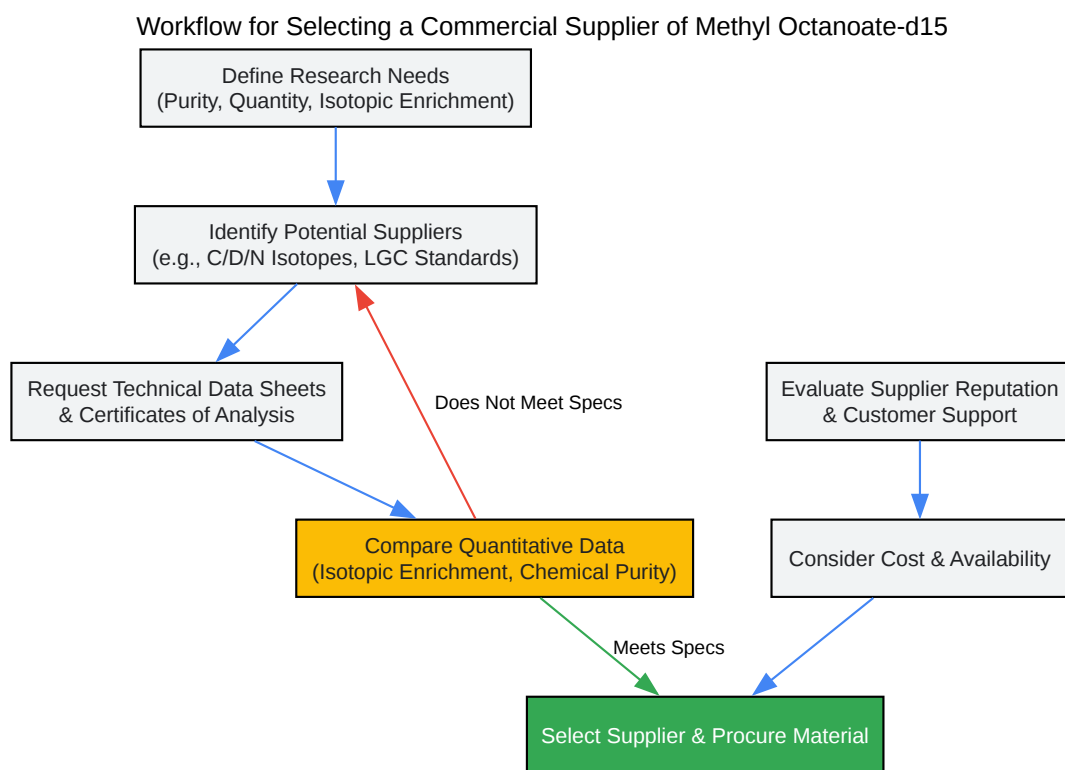
- Acquisition Mode: Selected Ion Monitoring (SIM) is often used for quantitative analysis to enhance sensitivity and selectivity. Monitor characteristic ions for your target analytes and for **Methyl Octanoate-d15**. For deuterated FAMES, specific m/z values can be selected that do not have interference from the non-deuterated counterparts[3].
- Full Scan Mode: Can be used for qualitative analysis and to identify unknown fatty acids.

4. Data Analysis:

- Construct a calibration curve by analyzing a series of standards containing known concentrations of the fatty acids of interest and a constant concentration of the **Methyl Octanoate-d15** internal standard.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Use the resulting linear regression to determine the concentration of the fatty acids in your unknown samples.

Workflow for Supplier Selection

The process of selecting a commercial supplier for a critical reagent like **Methyl Octanoate-d15** involves several logical steps to ensure the chosen product meets the specific requirements of your research.



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Caption: A logical workflow for the selection of a commercial supplier for **Methyl Octanoate-d15**.

This technical guide provides a foundational understanding of commercially available **Methyl Octanoate-d15** for researchers. By carefully considering the technical specifications from various suppliers and adapting established analytical protocols, scientists can effectively utilize this deuterated compound in their research and development endeavors.

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